

A Comprehensive Technical Guide to 4-Methylnicotinoyl Chloride: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Methylnicotinoyl chloride

CAS No.: 155136-54-2

Cat. No.: B126035

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For researchers, scientists, and professionals in drug development, the selection of appropriate building blocks is a critical step in the synthesis of novel compounds. **4-Methylnicotinoyl chloride**, with its reactive acyl chloride group and functionalized pyridine ring, presents a valuable scaffold for introducing the 4-methylpyridine-3-carbonyl moiety into a diverse range of molecules. This guide offers an in-depth exploration of its core properties, synthesis, reactivity, and applications, providing a technical resource for its effective utilization in research and development.

Core Chemical and Physical Properties

4-Methylnicotinoyl chloride (CAS 155136-54-2) is an organic compound characterized by a pyridine ring substituted with a methyl group at the 4-position and a carbonyl chloride group at the 3-position.^[1] This structure imparts specific chemical and physical properties that are crucial for its handling and application in synthesis.

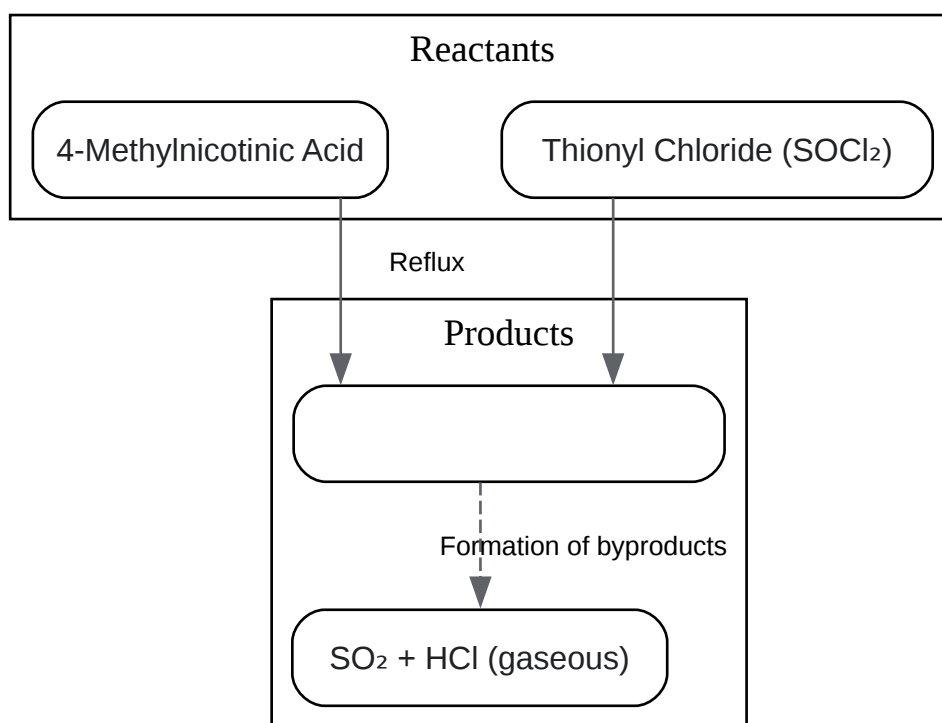
Property	Value	Source(s)
CAS Number	155136-54-2	[2][3][4]
Molecular Formula	C ₇ H ₆ ClNO	[1][2][4]
Molecular Weight	155.58 g/mol	[2][3][4]
IUPAC Name	4-methylpyridine-3-carbonyl chloride	[3][5]
Synonyms	4-Methyl-3-pyridinecarbonyl chloride	[4]
Appearance	Colorless to pale yellow liquid or solid	[1]
Odor	Pungent	[1]
Purity	Typically available at 95% or higher	[3][5]

The presence of the acyl chloride functional group makes **4-methylnicotinoyl chloride** a reactive molecule, particularly susceptible to hydrolysis.[1] It is generally sensitive to moisture and will react with water to form the corresponding 4-methylnicotinic acid.[1] This reactivity is fundamental to its utility in chemical synthesis.

Synthesis of 4-Methylnicotinoyl Chloride

The synthesis of **4-methylnicotinoyl chloride** typically starts from its corresponding carboxylic acid, 4-methylnicotinic acid. The conversion of a carboxylic acid to an acyl chloride is a standard transformation in organic chemistry, often achieved using a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂).

A general and widely used method involves the reaction of the carboxylic acid with an excess of thionyl chloride, often at reflux temperatures.[6][7] The byproducts of this reaction, sulfur dioxide (SO₂) and hydrogen chloride (HCl), are gases, which helps to drive the reaction to completion.



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Caption: General synthesis of **4-Methylnicotinoyl chloride**.

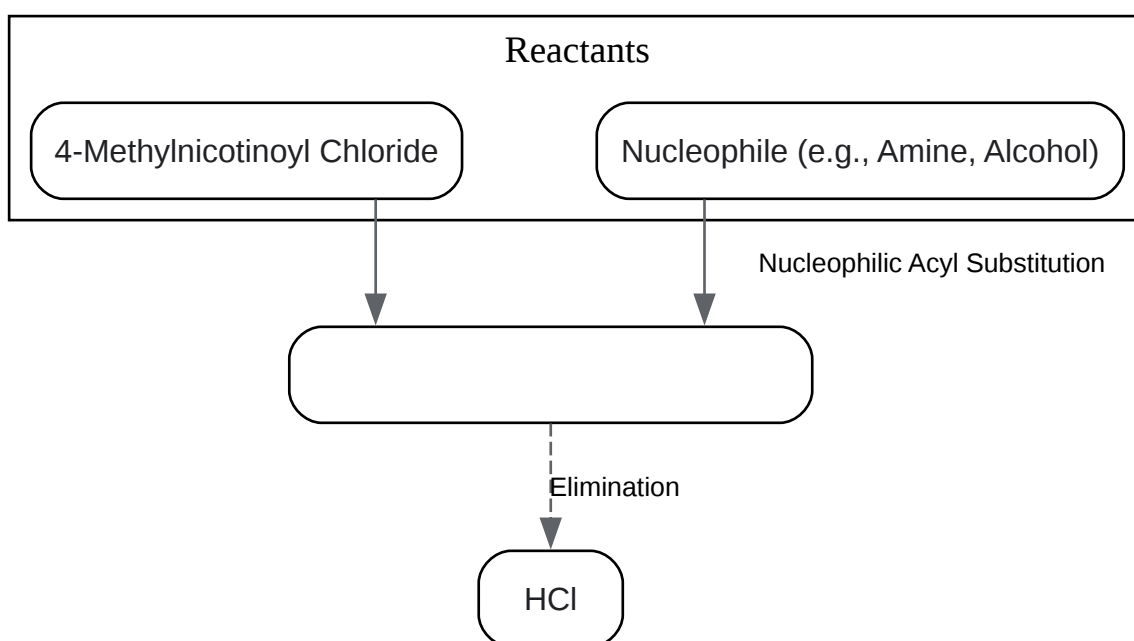
Experimental Protocol: Synthesis from 4-Methylnicotinic Acid

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 4-methylnicotinic acid.
- **Addition of Chlorinating Agent:** Under an inert atmosphere (e.g., nitrogen or argon), slowly add an excess of thionyl chloride (typically 2-3 equivalents).
- **Reaction Conditions:** Heat the mixture to reflux and maintain for a period of 2-3 hours, or until the reaction is complete (monitored by TLC or the cessation of gas evolution).[6]
- **Workup:** After cooling to room temperature, carefully remove the excess thionyl chloride under reduced pressure.[6] The crude **4-methylnicotinoyl chloride** can then be purified by distillation or used directly in the next step, depending on the required purity.

Reactivity and Applications in Drug Discovery

The primary utility of **4-methylnicotinoyl chloride** lies in its reactivity as an acylating agent.[1] The electrophilic carbonyl carbon is readily attacked by nucleophiles, leading to the formation of amides, esters, and other carbonyl derivatives. This makes it a valuable building block for introducing the 4-methylnicotinoyl moiety into more complex molecules.[1]

The pyridine ring itself is a common motif in many pharmaceutical compounds, contributing to desirable pharmacokinetic properties.[8][9] The presence of the methyl group at the 4-position can influence the electronic properties and steric interactions of the molecule, potentially leading to improved biological activity or selectivity.



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Sources

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